

3-Chloro-N-(3-fluorophenyl)propanamide: Technical Safety & Handling Guide

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 3-chloro-N-(3-fluorophenyl)propanamide

CAS No.: 100638-26-4

Cat. No.: B1351846

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Executive Summary

3-Chloro-N-(3-fluorophenyl)propanamide (CAS: 100638-26-4) is a specialized halogenated amide intermediate used primarily in the synthesis of pharmaceutical candidates and agrochemicals. Structurally, it consists of a 3-chloropropionyl chain attached to a 3-fluoroaniline moiety.

This guide addresses the compound's dual-hazard profile: the potential for alkylation typical of -chloro amides and the toxicity associated with its metabolic precursor, 3-fluoroaniline. Researchers must treat this compound as a hazardous alkylating agent and a potential sensitizer, requiring strict engineering controls to prevent exposure and unintended cyclization or elimination reactions.

Chemical Identity & Physicochemical Properties[2] [3][4][5][6]

Property	Detail
CAS Number	100638-26-4
IUPAC Name	3-chloro-N-(3-fluorophenyl)propanamide
Molecular Formula	
Molecular Weight	201.62 g/mol
Physical State	Solid (typically off-white to pale yellow powder)
Solubility	Soluble in DMSO, DMF, Dichloromethane; Low solubility in water.
Key Functional Groups	Aryl fluoride, Secondary amide, Primary alkyl chloride

Hazard Identification & GHS Classification

Note: While a specific harmonized GHS classification may not exist for this exact CAS in all jurisdictions, the following profile is derived from Structure-Activity Relationships (SAR) of analogous

-chloro amides and fluoroanilines.

Primary Hazards[7]

- Acute Toxicity (Oral/Inhalation): The metabolic release of 3-fluoroaniline can induce methemoglobinemia, a condition reducing the blood's oxygen-carrying capacity.
- Skin & Eye Irritation: The alkyl chloride moiety acts as a contact irritant.[1]
- Specific Target Organ Toxicity (Repeated Exposure): Potential damage to liver and kidneys due to halogenated metabolites.
- Reactivity Hazard: Under basic conditions, the compound can undergo
-elimination to form N-(3-fluorophenyl)acrylamide, a reactive Michael acceptor and potent sensitizer.

GHS Label Elements

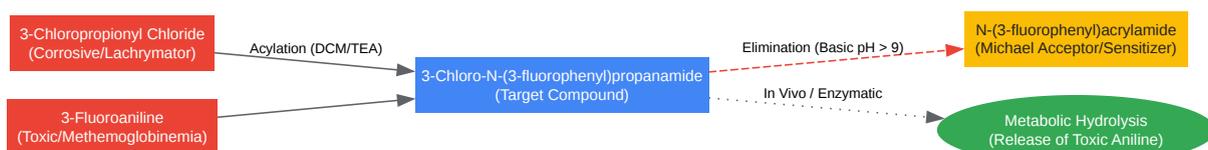
Signal Word:WARNING

Hazard Code	Hazard Statement	Mechanism/Reasoning
H302	Harmful if swallowed	Metabolism to toxic aniline derivatives.
H315	Causes skin irritation	Direct alkylating potential of the C-Cl bond.
H319	Causes serious eye irritation	Mucous membrane irritant.
H335	May cause respiratory irritation	Inhalation of dust/aerosol.
H317	May cause an allergic skin reaction	Potential haptenerization via protein binding (acrylamide formation).

Synthesis & Reactivity Workflow

Understanding the synthesis and degradation pathways is critical for safety. The presence of unreacted 3-chloropropionyl chloride (lachrymator) or 3-fluoroaniline (toxic) in crude mixtures presents immediate risks. Furthermore, improper storage or handling with bases can generate toxic acrylamides.

Synthesis & Degradation Diagram



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Figure 1: Synthesis pathway showing precursors and the potential degradation to a reactive acrylamide Michael acceptor under basic conditions.

Safe Handling & Engineering Controls

Containment Strategy

- Solids: Weigh and handle only inside a certified Chemical Fume Hood or Powder Containment Enclosure.
- Solutions: When dissolved in organic solvents (DCM, DMSO), the skin permeation risk increases. Use double-gloving protocols.

Personal Protective Equipment (PPE)

- Respiratory: If handling >100 mg outside a hood, use a NIOSH-approved N95 or P100 respirator.
- Hands:
 - Primary Layer:[2][3][4][5] Nitrile (0.11 mm) - Splash protection.
 - Secondary Layer: Silver Shield/4H laminate gloves are required if prolonged contact with dissolved compound is expected, as chlorinated solvents permeate nitrile rapidly.
- Eyes: Chemical safety goggles. Face shield if reaction scaling >5g.

Storage & Stability

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Keep under inert gas (Argon/Nitrogen) to prevent hydrolysis.
- Incompatibilities: Strictly avoid strong bases (NaOH, KOH, alkoxides) during storage. As shown in Figure 1, bases trigger HCl elimination, converting the stable intermediate into a reactive acrylamide.

Emergency Response Protocols

Exposure Response

- Inhalation: Move to fresh air immediately. If breathing is labored, administer oxygen.[5] Alert medical personnel to potential aniline toxicity (cyanosis monitoring).
- Skin Contact: Wash with polyethylene glycol 300 (PEG-300) or ethanol followed by soap and water. Reasoning: The compound's lipophilicity makes water alone ineffective.
- Eye Contact: Flush with water for 15 minutes, lifting eyelids. Consult an ophthalmologist.

Spill Management

- Evacuate: Clear the immediate area.
- PPE: Don full PPE including respiratory protection.
- Neutralization: Do NOT use basic neutralizers (like sodium bicarbonate) aggressively, as this may generate the more toxic acrylamide derivative.
- Cleanup: Absorb with inert vermiculite or sand. Collect in a sealed hazardous waste container labeled "Halogenated Organic Waste."

References

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- To cite this document: BenchChem. [3-Chloro-N-(3-fluorophenyl)propanamide: Technical Safety & Handling Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1351846#3-chloro-n-3-fluorophenyl-propanamide-safety-and-hazards-information\]](https://www.benchchem.com/product/b1351846#3-chloro-n-3-fluorophenyl-propanamide-safety-and-hazards-information)

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